An In-depth Technical Guide to SAHM1: Target Binding and Specificity

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Compound of Interest	
Compound Name:	SAHM1
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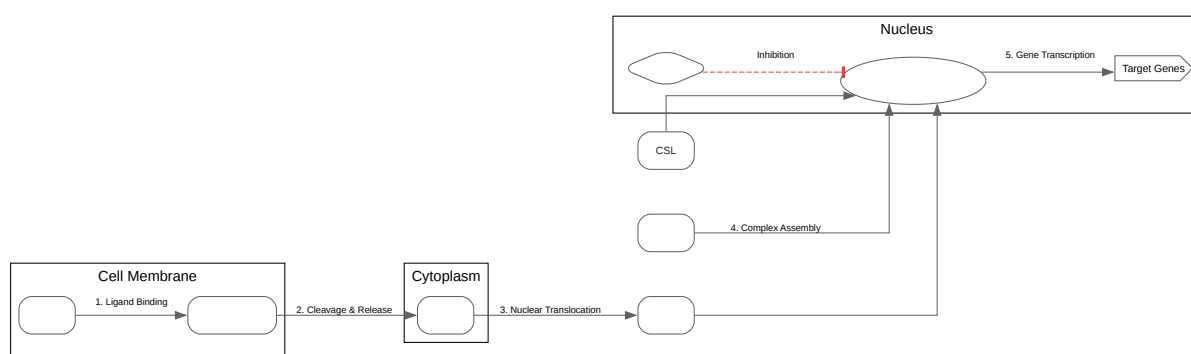For Researchers, Scientists, and Drug Development Professionals

Introduction

SAHM1 (Stapled α-Helical Peptide derived from Mastermind-like 1) is a synthetic, cell-permeable peptide that acts as a potent and specific inhibitor of the Notch signaling pathway.[1][2] By mimicking a critical α-helical region of the Notch coactivator MAML1, **SAHM1** disrupts the formation of the Notch transactivation complex, a key downstream effector of the pathway.[1][3] This targeted interference with a crucial protein-protein interaction has positioned **SAHM1** as a valuable research tool and a potential therapeutic agent in Notch-driven pathologies, such as T-cell acute lymphoblastic leukemia (T-ALL) and allergic asthma.[1][4] This guide provides a comprehensive overview of **SAHM1**'s target binding, specificity, and the experimental methodologies used for its characterization.

Core Mechanism: Targeting the Notch Transcription Factor Complex

The canonical Notch signaling pathway culminates in the nucleus, where the intracellular domain of the Notch receptor (ICN1) forms a ternary complex with the DNA-binding protein CSL (CBF1/Su(H)/Lag-1) and the coactivator MAML1.[1][4] This complex is essential for the transcription of Notch target genes. **SAHM1** is designed to competitively inhibit the binding of MAML1 to the ICN1-CSL complex, thereby preventing transcriptional activation.[1][4]

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Signaling Pathway

The following diagram illustrates the mechanism of Notch signaling and the inhibitory action of **SAHM1**.

Nucleus

Inhibition

5. Gene Transcription

Target Genes

CSL

4. Complex Assembly

Cell Membrane

1. Ligand Binding

2. Cleavage & Release

Cytoplasm

3. Nuclear Translocation

SAHM1 inhibits the Notch signaling pathway.

Quantitative Analysis of Target Binding

The binding affinity of **SAHM1** to its target has been quantified using various biophysical and biochemical assays. The key quantitative data are summarized in the table below.

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Parameter	Value	Method	Target Complex	Reference
Binding Affinity (Kd)	0.12 ± 0.02 µM	Fluorescence Polarization	RAMANK–CSL	[1]
Inhibitory Conc. (IC50)	6.5 ± 1.6 µM	Luciferase Reporter Gene Assay	NOTCH1-dependent transcription	[1][3]

Specificity of SAHM1

The specificity of **SAHM1** for the Notch pathway is a critical aspect of its utility as a research tool and potential therapeutic.

- Competitive Inhibition: **SAHM1** directly competes with MAML1 for binding to the ICN1-CSL complex.[1]

- Mutant Controls: Mutant versions of the peptide, such as **SAHM1**-D1 and **SAHM1**-D2, which have altered amino acid sequences, show significantly reduced binding and inhibitory activity, demonstrating the sequence-specific nature of the interaction.[1]

- Gene Expression Profiling: Gene set enrichment analysis (GSEA) has shown a strong correlation between the genes downregulated by **SAHM1** and those suppressed by gamma-secretase inhibitors (GSIs), which are known inhibitors of the Notch pathway. This indicates that the primary target of **SAHM1** is indeed the Notch signaling cascade.[1][3]

- Cellular Selectivity: In T-ALL cell lines, **SAHM1** induces anti-proliferative effects specifically in cells dependent on Notch signaling for their growth.[1]
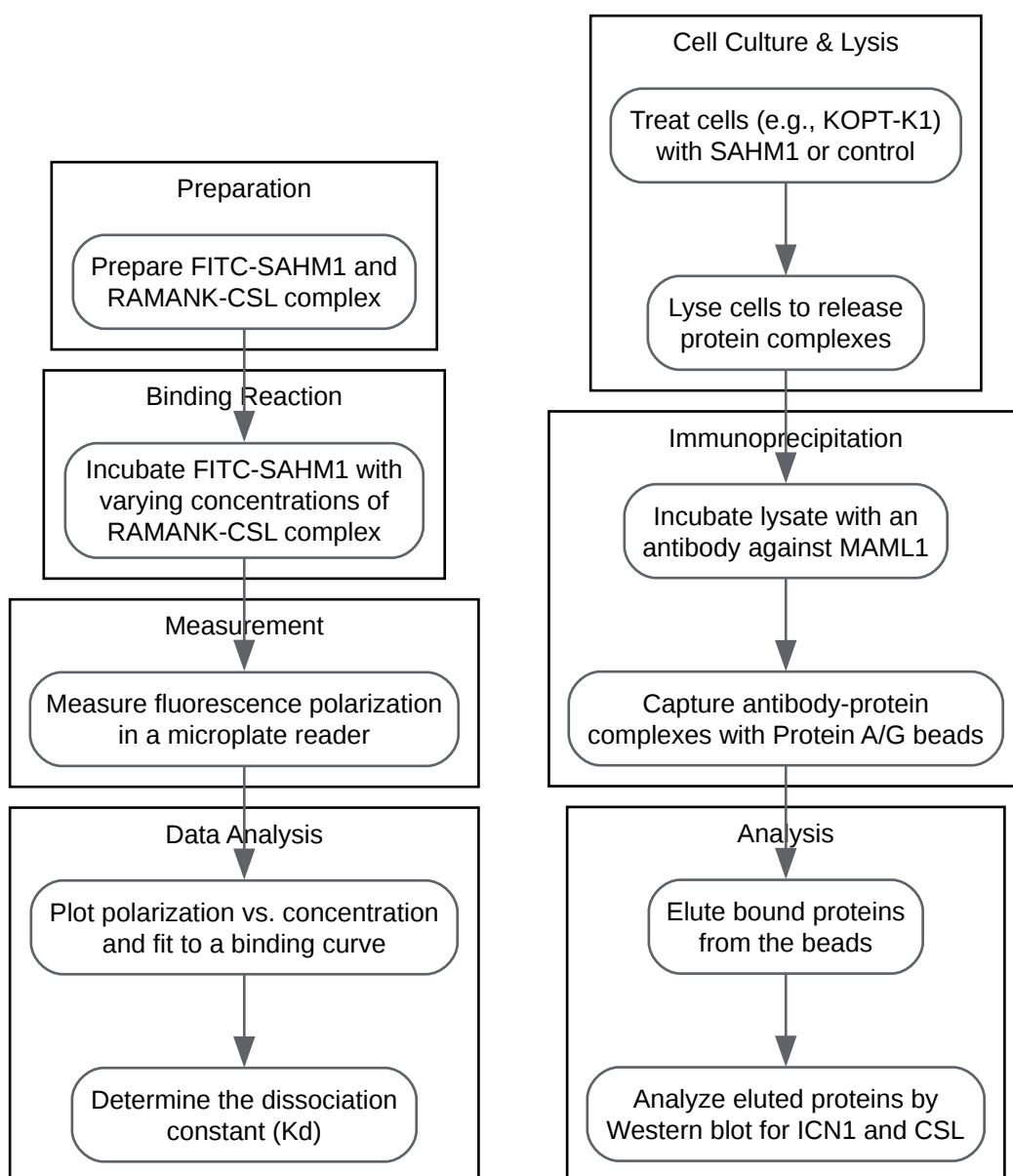
It is important to note that while the evidence strongly supports the on-target activity of **SAHM1**, at least one study has questioned its Notch inhibitory effects in certain reporter gene and T-ALL cell assays, suggesting that its activity may be cell-context dependent.[5]

Experimental Protocols

Detailed methodologies are essential for the replication and validation of findings related to **SAHM1**. Below are the protocols for key experiments used to characterize **SAHM1**'s binding and specificity.

Fluorescence Polarization (FP) Assay for Binding Affinity

This assay quantitatively measures the binding of fluorescently labeled **SAHM1** to its target protein complex.

Preparation
- Prepare FITC-SAHM1 and RAMANK-CSL complex

Binding Reaction
- Incubate FITC-SAHM1 with varying concentrations of RAMANK-CSL complex

Measurement
- Measure fluorescence polarization in a microplate reader

Data Analysis
- Plot polarization vs. concentration and fit to a binding curve
- Determine the dissociation constant (Kd)

Cell Culture & Lysis
- Treat cells (e.g., KOPT-K1) with SAHM1 or control
- Lyse cells to release protein complexes

Immunoprecipitation
- Incubate lysate with an antibody against MAML1
- Capture antibody-protein complexes with Protein A/G beads

Analysis
- Elute bound proteins from the beads
- Analyze eluted proteins by Western blot for ICN1 and CSL

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